

# Personal protective equipment for handling 4-Ethyl-2-methoxyphenol-d2

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## Compound of Interest

Compound Name: 4-Ethyl-2-methoxyphenol-d2

Cat. No.: B12385831

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## Essential Safety and Handling Guide for 4-Ethyl-2-methoxyphenol-d2

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-Ethyl-2-methoxyphenol-d2**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are critical for ensuring laboratory safety.

## Quantitative Data Summary

The following table summarizes the key quantitative data for 4-Ethyl-2-methoxyphenol, the non-deuterated analogue of **4-Ethyl-2-methoxyphenol-d2**. The safety precautions for the deuterated compound should be considered the same as for the non-deuterated form.

Property	Value
Molecular Formula	C9H12O2
Melting Point	15 °C / 59 °F[1][2]
Boiling Point	234 - 236 °C[3]
Flash Point	107 °C / 224 °F[1][2]
Specific Gravity	1.058[1][2]

## Personal Protective Equipment (PPE)

To ensure safety when handling **4-Ethyl-2-methoxyphenol-d2**, the following personal protective equipment is mandatory.

### Eye and Face Protection

- **Safety Goggles:** Tight-sealing safety goggles are required to protect against splashes.<sup>[1][2]</sup>
- **Face Shield:** A face shield should be worn in addition to goggles when there is a significant risk of splashing.<sup>[1][2]</sup>

### Skin Protection

- **Gloves:** Chemical-resistant gloves, such as nitrile rubber, are essential to prevent skin contact.<sup>[4]</sup> Household latex gloves are not suitable as they offer less protection against chemicals.<sup>[4]</sup>
- **Lab Coat:** A lab coat or other protective clothing is required to prevent contamination of personal clothing.<sup>[4]</sup>

### Respiratory Protection

- **Ventilation:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.<sup>[5]</sup>
- **Respirator:** If exposure limits are exceeded or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge is necessary.<sup>[2]</sup>

## Operational Plan: Step-by-Step Handling Procedure

Follow these steps for the safe handling of **4-Ethyl-2-methoxyphenol-d2** from reception to use in the laboratory.

- **Receiving and Inspection:** Upon receipt, inspect the container for any damage or leaks. Ensure the label is clear and legible.

- **Storage:** Store the compound in a cool, dry, and well-ventilated area in a tightly sealed container.[3] Keep it away from incompatible materials such as strong oxidizing agents, bases, acid anhydrides, and acid chlorides.[1][2]
- **Preparation:** Before handling, ensure all necessary PPE is correctly worn. Prepare the workspace within a chemical fume hood to contain any potential vapors.
- **Handling:** Avoid direct contact with skin, eyes, and clothing.[1][2] Do not breathe in dust, fumes, gas, mist, vapors, or spray.[1][2] Wash hands thoroughly after handling.[1][2]
- **In Case of Exposure:**
  - **Skin Contact:** Immediately wash the affected area with plenty of soap and water.[1][2]
  - **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1][2]
  - **Inhalation:** Move the person to fresh air and keep them in a position comfortable for breathing.[1][2]
  - **Ingestion:** If swallowed, call a poison center or doctor.[1][2]
- **Spill Management:** In case of a spill, absorb the material with an inert absorbent material like sand or vermiculite and collect it in a suitable, closed container for disposal.[1]

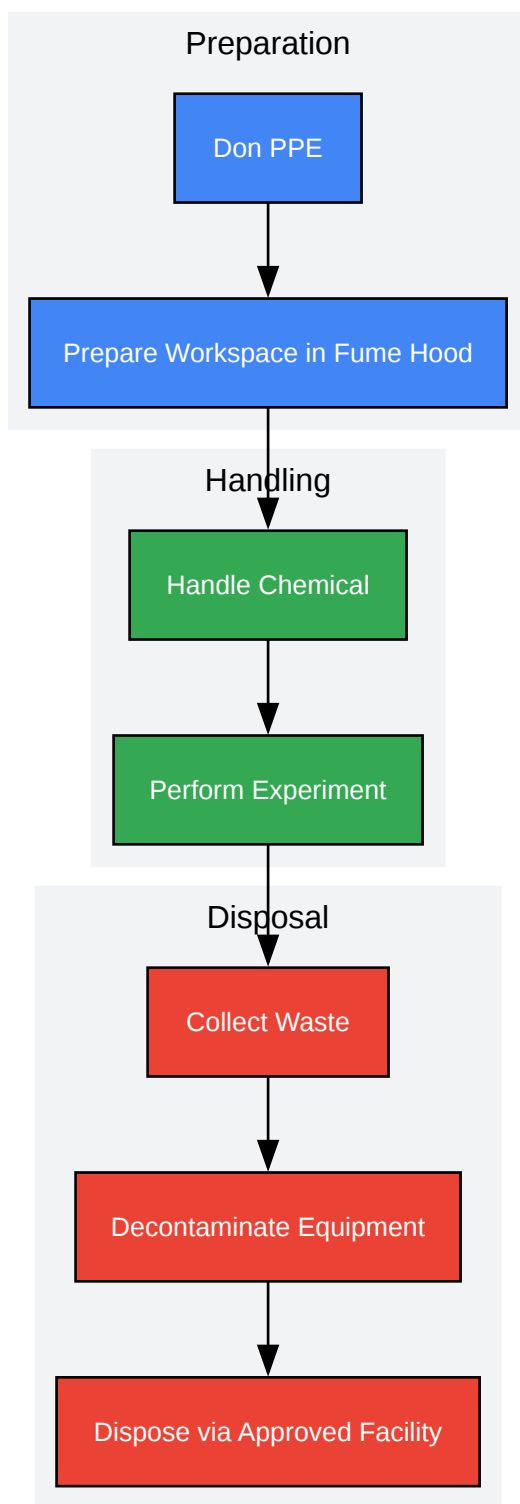
## Disposal Plan

Proper disposal of **4-Ethyl-2-methoxyphenol-d2** and its waste is crucial to prevent environmental contamination and ensure compliance with regulations.

- **Waste Collection:** All waste containing **4-Ethyl-2-methoxyphenol-d2**, including contaminated absorbents and disposable PPE, must be collected in a clearly labeled, sealed, and appropriate waste container.
- **Disposal Method:** The primary and safest method for the disposal of phenolic waste is incineration at a licensed and approved chemical waste disposal facility.[6] This ensures the complete destruction of the compound.

- Contaminated Equipment: Any equipment that has come into contact with the chemical should be thoroughly decontaminated. Rinsing water should be collected as hazardous waste and not discharged into the sewer system.<sup>[6]</sup>
- Regulatory Compliance: Dispose of the contents and the container in accordance with all local, state, and federal regulations.<sup>[1][2]</sup>

## Experimental Workflow



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Caption: Workflow for Safe Handling of **4-Ethyl-2-methoxyphenol-d2**.

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## References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. 4-Ethyl-2-methoxyphenol - Safety Data Sheet [chemicalbook.com]
- 4. fragranceoilsdirect.co.uk [fragranceoilsdirect.co.uk]
- 5. chemicea.com [chemicea.com]
- 6. youtube.com [youtube.com]
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